

In Vivo Profile of CL-275838: A Technical Overview for Researchers

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Compound of Interest

Compound Name: CL-275838
CAS No.: 115931-65-2
Cat. No.: B1669143

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For drug development professionals, researchers, and scientists, this technical guide provides an in-depth analysis of the available in vivo data on **CL-275838**, a compound with potential memory-enhancing and antidepressant properties. This document synthesizes quantitative pharmacokinetic data, details experimental methodologies, and visualizes hypothesized mechanisms and workflows based on preclinical studies.

Executive Summary

CL-275838 has been identified as a potential therapeutic agent for neurological disorders, demonstrating properties of a memory enhancer and an antidepressant.^[1] While human pharmacokinetic trials have been conducted, a comprehensive understanding of its efficacy and mechanism in preclinical animal models is crucial for further development. This guide focuses on the key in vivo pharmacokinetic study in rats, providing a foundational understanding of the compound's behavior in a biological system. It is important to note that, based on extensive literature searches, publicly available in vivo efficacy data in animal models of memory impairment or depression for **CL-275838** is limited.

Pharmacokinetic Profile in a Rodent Model

A pivotal study in male Sprague-Dawley rats provides the most detailed in vivo pharmacokinetic data for **CL-275838** and its primary metabolites, designated as Metabolite II and Metabolite IV, following a single intraperitoneal (i.p.) injection.

Table 1: Peak Plasma and Brain Concentrations (Cmax) and Time to Peak (Tmax) Following a 10 mg/kg i.p. Dose of **CL-275838** in Rats

Compound	Cmax - Plasma (µM)	Tmax - Plasma (h)	Cmax - Brain (µM)	Tmax - Brain (h)
CL-275838	1.2	0.5	1.0	0.5
Metabolite II	0.3	2.0	0.2	3.0
Metabolite IV	0.15	1.0	0.1	1.0

Table 2: Elimination Half-life (t_{1/2}) in Plasma and Brain Following a 10 mg/kg i.p. Dose of **CL-275838** in Rats

Compound	t _{1/2} - Plasma (h)	t _{1/2} - Brain (h)
CL-275838	2.1	2.0
Metabolite II	3.5	3.8
Metabolite IV	3.0	3.2

Detailed Experimental Protocols

The methodologies outlined below are based on the foundational pharmacokinetic studies of **CL-275838** in a rat model.

Animal Model and Dosing

- Species: Male Sprague-Dawley rats
- Administration Route: Intraperitoneal (i.p.) injection
- Dosage Range: 5, 10, and 20 mg/kg

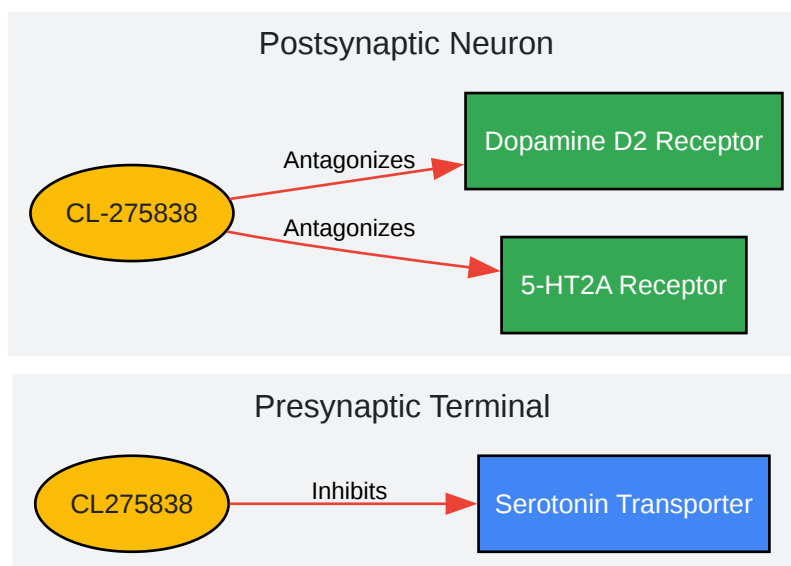
Sample Collection and Bioanalysis

- Matrices: Blood and brain tissue
- Collection Schedule: Samples were collected at multiple time points post-administration to establish a comprehensive pharmacokinetic curve.
- Analytical Method: Concentrations of **CL-275838** and its metabolites (II and IV) in plasma and brain homogenates were quantified using high-performance liquid chromatography (HPLC).

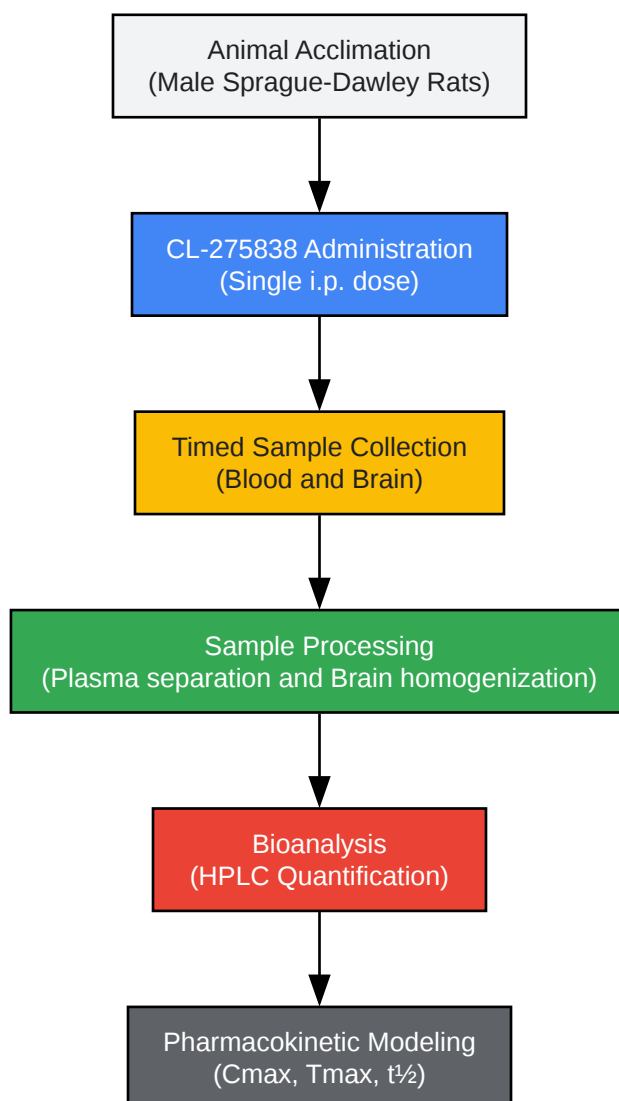
Visualizing the Science: Pathways and Processes

Hypothesized Signaling Pathway of CL-275838

While the definitive in vivo mechanism of action is yet to be fully elucidated, in vitro binding assays have provided insights into its potential targets. The diagram below illustrates a hypothetical signaling pathway for **CL-275838** based on its affinity for key neurotransmitter systems.



Hypothesized Signaling Pathway of CL-275838 (based on in vitro data)



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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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